

# Application Notes & Protocols for Preclinical Evaluation of NY0116

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## Compound of Interest

Compound Name: NY0116

Cat. No.: B15608342

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## Introduction

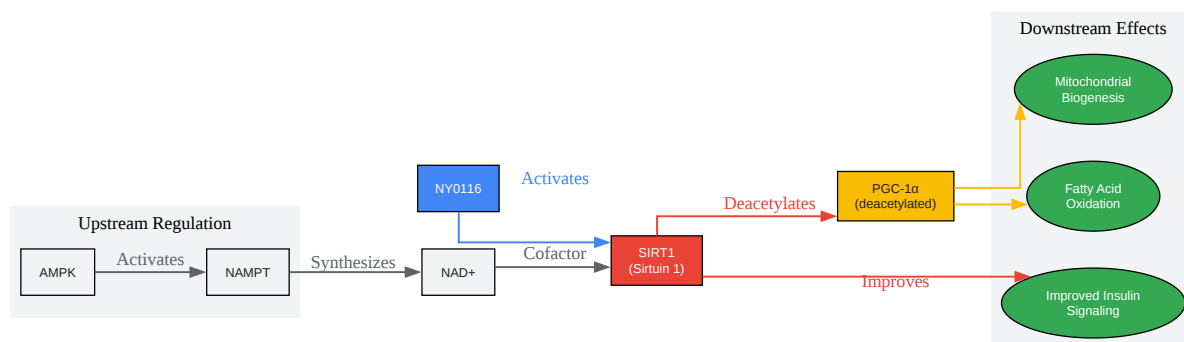
**NY0116** is a novel small molecule compound under investigation for the treatment of metabolic diseases, such as type 2 diabetes and non-alcoholic fatty liver disease (NAFLD). These application notes provide a comprehensive framework for the preclinical evaluation of **NY0116**, outlining key in vitro and in vivo studies to characterize its mechanism of action, efficacy, and safety profile. The following protocols are designed to be adapted by researchers in the field of metabolic disease drug discovery.

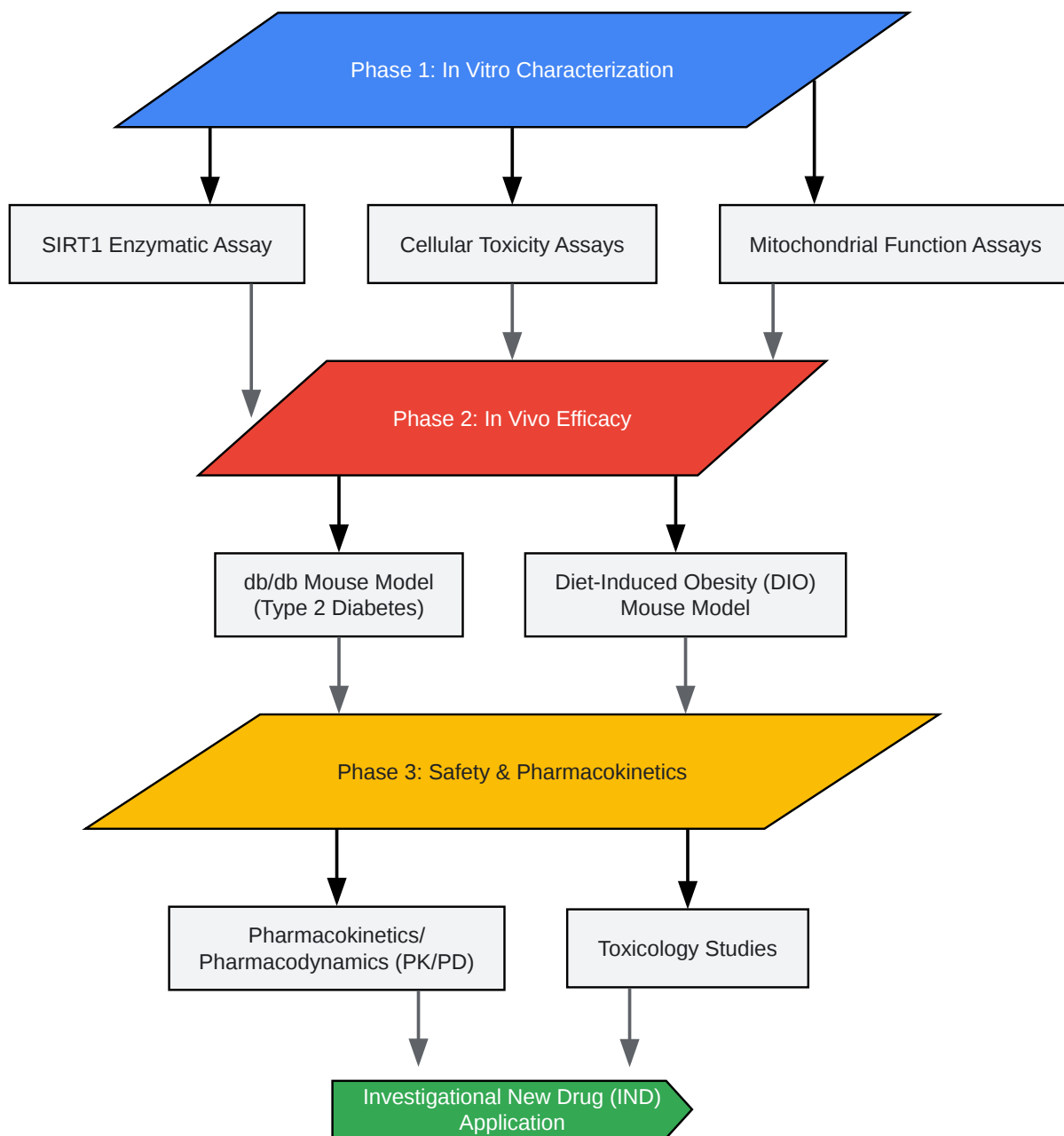
## Mechanism of Action: Sirtuin 1 (SIRT1) Activation and Mitochondrial Enhancement

**NY0116** is hypothesized to act as a potent activator of Sirtuin 1 (SIRT1), a key regulator of cellular metabolism and stress responses.<sup>[1][2][3]</sup> SIRT1 activation is linked to numerous beneficial metabolic effects, including improved insulin sensitivity, increased mitochondrial biogenesis, and enhanced fat oxidation.<sup>[1][2]</sup> The preclinical experimental design for **NY0116** is

therefore focused on elucidating its effects on the SIRT1 signaling pathway and downstream mitochondrial function.

## Signaling Pathway of NY0116





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## References

- [1. Sirtuin activators and inhibitors: Promises, achievements, and challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Sirtuin activators - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Sirtuin activators and inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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